

Solubility of 11-Mercapto-1-undecanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 11-Mercapto-1-undecanol

Cat. No.: B1218877

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Introduction

11-Mercapto-1-undecanol (11-MUD) is a bifunctional organic molecule with the chemical formula $\text{HS}(\text{CH}_2)_{11}\text{OH}$. It possesses a terminal thiol (-SH) group at one end of its eleven-carbon chain and a terminal hydroxyl (-OH) group at the other. This unique structure, featuring a hydrophobic alkyl chain and two distinct polar functional groups, makes 11-MUD a compound of significant interest in surface chemistry, nanotechnology, and drug delivery systems. Its ability to form well-ordered self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold, is a key application.^{[1][2]} A thorough understanding of its solubility in various organic solvents is crucial for its effective use in these applications, from synthesis and purification to the formation of high-quality SAMs.

Solubility Profile of 11-Mercapto-1-undecanol

The solubility of **11-Mercapto-1-undecanol** is governed by the principle of "like dissolves like".^[3] The long, nonpolar eleven-carbon alkyl chain imparts significant hydrophobic character to the molecule. However, the presence of the polar hydroxyl and thiol groups at its termini allows for interactions with polar solvents. The overall solubility in a given solvent is a balance of these competing characteristics.

While precise quantitative solubility data for **11-Mercapto-1-undecanol** in a wide range of organic solvents is not extensively documented in publicly available literature, qualitative solubility information has been reported. The following table summarizes the available qualitative data.

Table 1: Qualitative Solubility of **11-Mercapto-1-undecanol** in Various Solvents

Solvent	Solvent Polarity	Solubility Description
Chloroform	Nonpolar	Sparingly Soluble[1][4][5]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Sparingly Soluble[1][4][5]
Methanol	Polar Protic	Slightly Soluble[1][4][5]
Water	Polar Protic	Soluble[1]
Various Organic Solvents	-	Generally Soluble[1]

It is important to note that terms like "sparingly soluble" and "slightly soluble" are qualitative and can vary depending on the specific experimental conditions such as temperature and purity of the solute and solvent. For precise applications, it is recommended to determine the solubility experimentally under the conditions of intended use.

Experimental Protocol for Determining Solubility

The following is a general protocol for determining the solubility of a solid compound like **11-Mercapto-1-undecanol** in an organic solvent. This method is based on the visual determination of miscibility and can be adapted for more quantitative analysis.

Objective: To determine the approximate solubility of **11-Mercapto-1-undecanol** in a selection of organic solvents at a given temperature (e.g., room temperature).

Materials:

- **11-Mercapto-1-undecanol** (solid)
- Selected organic solvents (e.g., ethanol, methanol, isopropanol, acetone, chloroform, DMSO, THF)
- Small, sealable glass vials or test tubes
- Vortex mixer

- Water bath or heating block (optional, for temperature control)
- Analytical balance
- Spatula
- Pipettes

Procedure:

- Preparation: Ensure all glassware is clean and dry. Label each vial with the name of the solvent to be tested.
- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of the first organic solvent to its corresponding labeled vial.
- Initial Solute Addition: Weigh a small, known amount of **11-Mercapto-1-undecanol** (e.g., 1 mg) and add it to the vial containing the solvent.
- Mixing: Seal the vial and vortex it for 30-60 seconds to facilitate dissolution.
- Observation: Visually inspect the solution against a dark background.
 - If the solid has completely dissolved, the solution will be clear and free of any visible particles.
 - If the solid has not completely dissolved, undissolved particles will be visible.
- Incremental Solute Addition: If the initial amount of 11-MUD dissolved completely, continue to add small, known increments (e.g., 1 mg at a time), vortexing and observing after each addition.
- Saturation Point: The saturation point is reached when a small amount of the added solid no longer dissolves, even after thorough mixing.
- Data Recording: Record the total mass of **11-Mercapto-1-undecanol** that was completely dissolved in the known volume of the solvent.

- Repeat for Other Solvents: Repeat steps 2-8 for each of the selected organic solvents.
- Temperature Control (Optional): For more controlled experiments, perform the entire procedure in a temperature-controlled environment, such as a water bath set to a specific temperature.

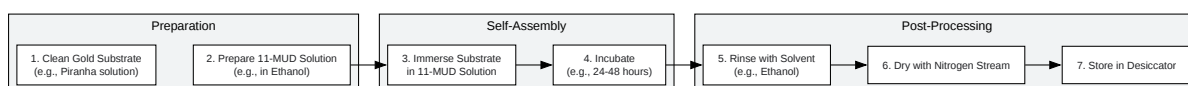
Data Analysis and Reporting:

The solubility can be expressed in various units, such as:

- mg/mL: (Total mass of dissolved 11-MUD in mg) / (Volume of solvent in mL)
- g/100 mL: (Total mass of dissolved 11-MUD in g / Volume of solvent in mL) * 100
- mol/L (Molarity): (Moles of dissolved 11-MUD) / (Volume of solvent in L)

Application Workflow: Formation of Self-Assembled Monolayers (SAMs)

A primary application of **11-Mercapto-1-undecanol** is the formation of self-assembled monolayers on gold surfaces. The thiol group has a strong affinity for gold, leading to the spontaneous organization of 11-MUD molecules into a densely packed, ordered monolayer. The terminal hydroxyl groups are exposed, creating a hydrophilic surface. The following diagram illustrates the typical workflow for the formation of an 11-MUD SAM on a gold substrate.



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Caption: Workflow for the formation of a self-assembled monolayer of 11-MUD on a gold surface.

Conclusion

11-Mercapto-1-undecanol exhibits a nuanced solubility profile due to its bifunctional nature and long alkyl chain. While qualitative data indicates its solubility in a range of polar and nonpolar organic solvents, a lack of comprehensive quantitative data in the literature necessitates experimental determination for specific applications. The provided protocol offers a foundational method for such determinations. The critical application of 11-MUD in forming self-assembled monolayers highlights the importance of understanding its behavior in solution to achieve well-ordered and functionalized surfaces for advanced materials and biomedical devices. Further research to quantify the solubility of 11-MUD in a broader array of organic solvents would be highly beneficial to the scientific community.

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References

- 1. Buy 11-Mercapto-1-undecanol | 73768-94-2 [smolecule.com]
- 2. 11-Mercapto-1-undecanol | 73768-94-2 | Benchchem [benchchem.com]
- 3. Khan Academy [khanacademy.org]
- 4. 11-Mercapto-1-undecanol | lookchem [lookchem.com]
- 5. chembk.com [chembk.com]
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